

Application Notes and Protocols for the Preparation of Ryanodine Stock Solutions

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Compound of Interest

Compound Name: *Ryanodol*
Cat. No.: B1680354

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ryanodine is a plant alkaloid that serves as a potent and specific modulator of ryanodine receptors (RyRs), which are intracellular calcium release channels located on the sarcoplasmic and endoplasmic reticulum.^{[1][2]} Its dose-dependent effects make it a critical tool in studying calcium signaling, muscle contraction, and various associated pathologies.^{[3][4]} At nanomolar concentrations, ryanodine locks the RyR into a sub-conductance open state, while at micromolar concentrations, it leads to the complete closure of the channel.^{[1][5]} This document provides detailed protocols for the preparation of ryanodine stock solutions to ensure experimental reproducibility and accuracy.

Data Presentation

The following table summarizes the key quantitative data for ryanodine.

Property	Value	Source(s)
Molecular Weight	493.55 g/mol	[6][7][8]
Molecular Formula	C ₂₅ H ₃₅ NO ₉	[6][8]
Purity	≥98% (HPLC)	[6][7][8]
Solubility in DMSO	Up to 25 mM (12.34 mg/mL)	[6][7]
Solubility in Ethanol	Up to 10 mM (4.94 mg/mL)	[6][7]
Storage (Solid)	Desiccate at -20°C	[6][7]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months. It is recommended to prepare fresh solutions.	[3][8][9]

Experimental Protocols

Materials

- Ryanodine powder (≥98% purity)
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof, absolute)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator

Protocol 1: Preparation of a 25 mM Ryanodine Stock Solution in DMSO

This protocol is suitable for experiments requiring a high concentration stock solution.

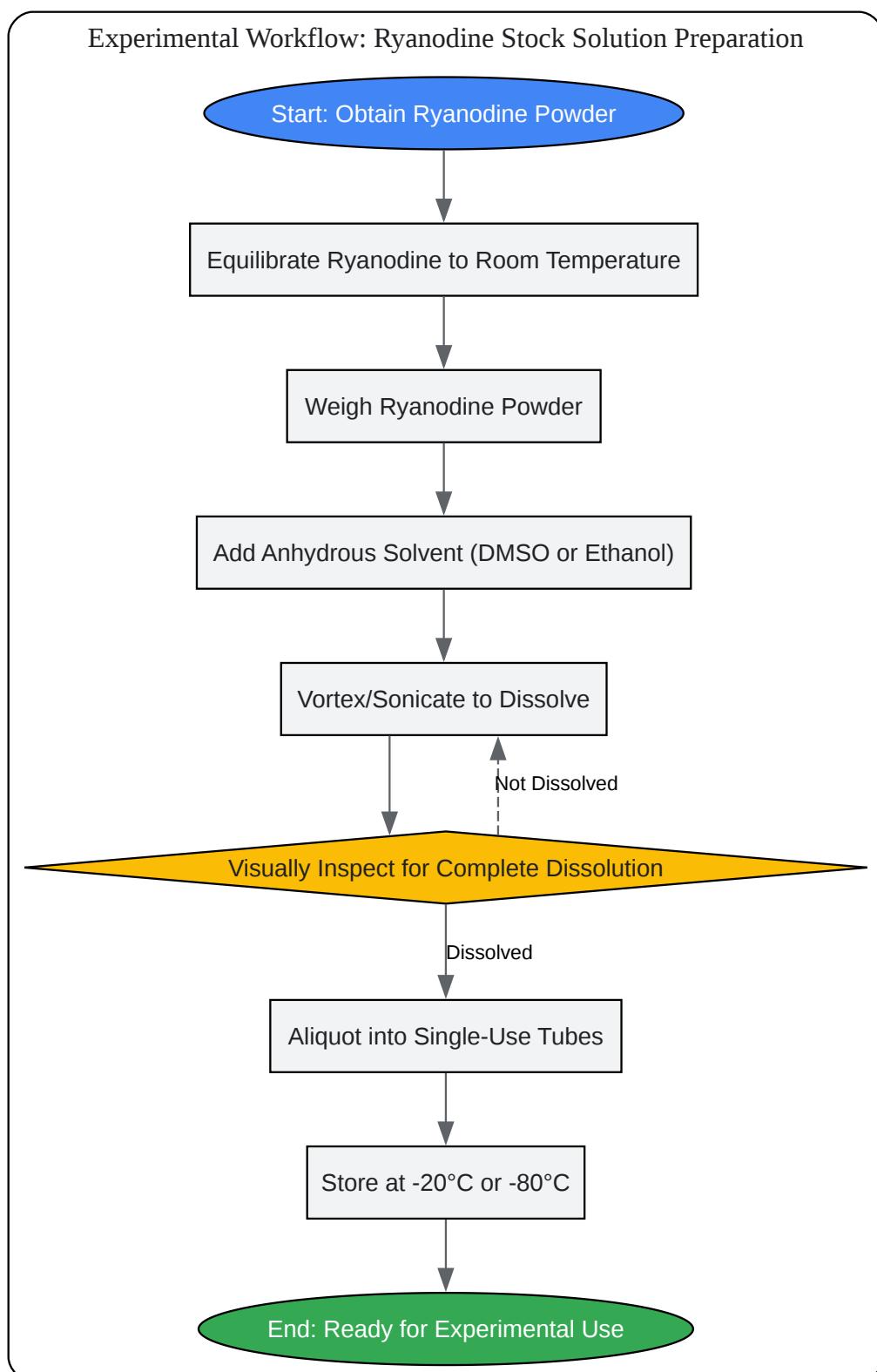
- Pre-warm Ryanodine: Allow the vial of ryanodine powder to equilibrate to room temperature before opening to prevent condensation.
- Weigh Ryanodine: Accurately weigh the desired amount of ryanodine powder. For example, to prepare 1 mL of a 25 mM stock solution, weigh out 12.34 mg of ryanodine (M.Wt: 493.55).
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the ryanodine powder. For a 25 mM solution, add 1 mL of DMSO to 12.34 mg of ryanodine.
- Ensure Complete Dissolution: Vortex the solution thoroughly. If necessary, use a sonicator for a short period to aid dissolution.^[3] Visually inspect the solution to ensure no particulates are present.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[3] Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[3]

Protocol 2: Preparation of a 10 mM Ryanodine Stock Solution in Ethanol

This protocol is an alternative for experiments where DMSO may interfere with the biological system.

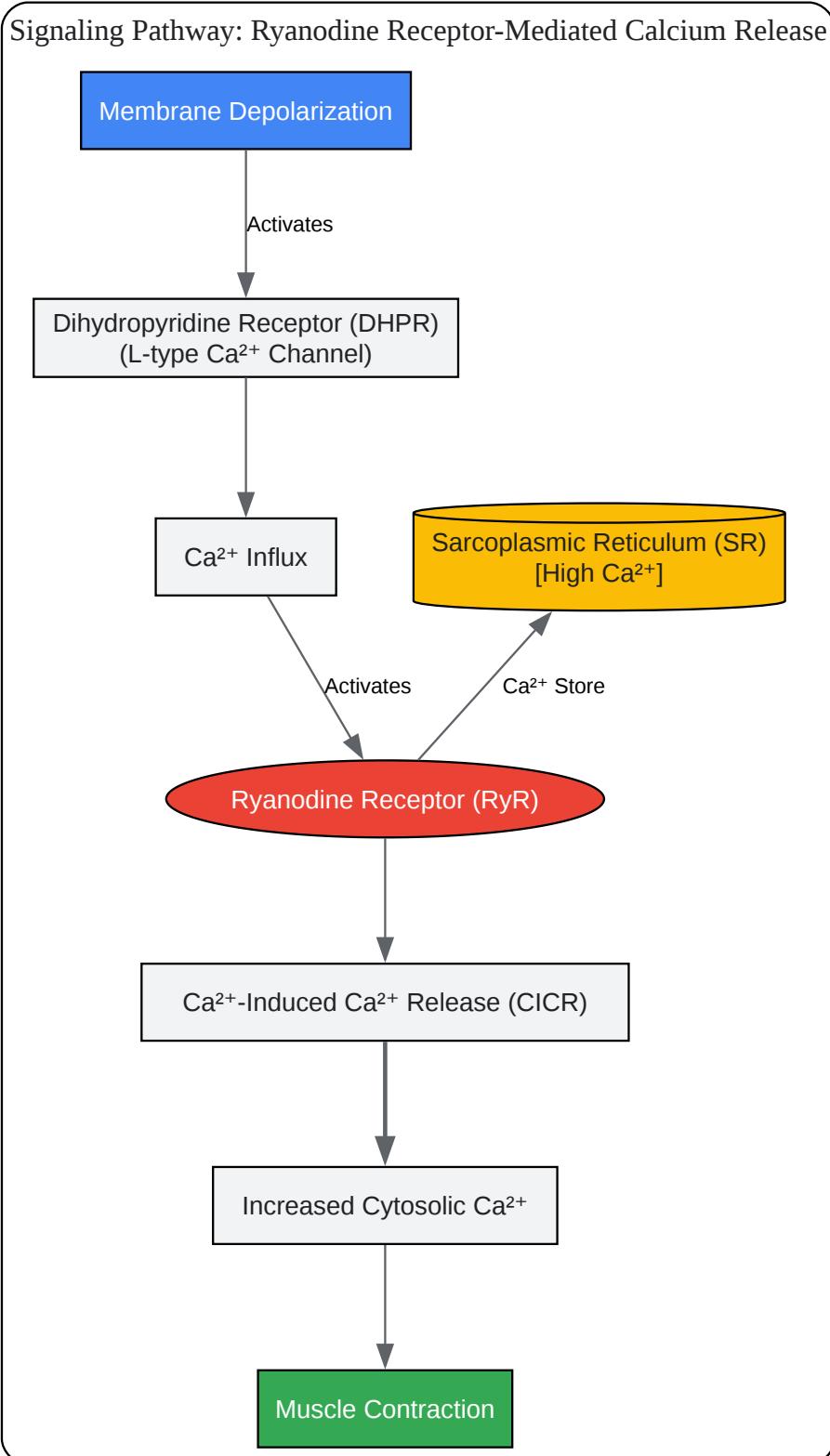
- Equilibrate Ryanodine: Bring the vial of ryanodine powder to room temperature before use.
- Weigh Ryanodine: Weigh the required mass of ryanodine. To prepare 1 mL of a 10 mM stock solution, use 4.94 mg of ryanodine.
- Dissolve in Ethanol: Add the calculated volume of absolute ethanol. For a 10 mM solution, add 1 mL of ethanol to 4.94 mg of ryanodine.
- Mix Thoroughly: Vortex the solution until the ryanodine is completely dissolved.
- Aliquot and Store: Dispense the stock solution into single-use aliquots and store at -20°C for up to one month.^[9]

Mandatory Visualization



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Caption: Workflow for preparing ryanodine stock solutions.



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Caption: Ryanodine receptor signaling in muscle cells.

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